

AP30663: A Comparative Analysis of Atrial Selectivity Across Species

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Compound of Interest

Compound Name: AP30663
Cat. No.: B12366938

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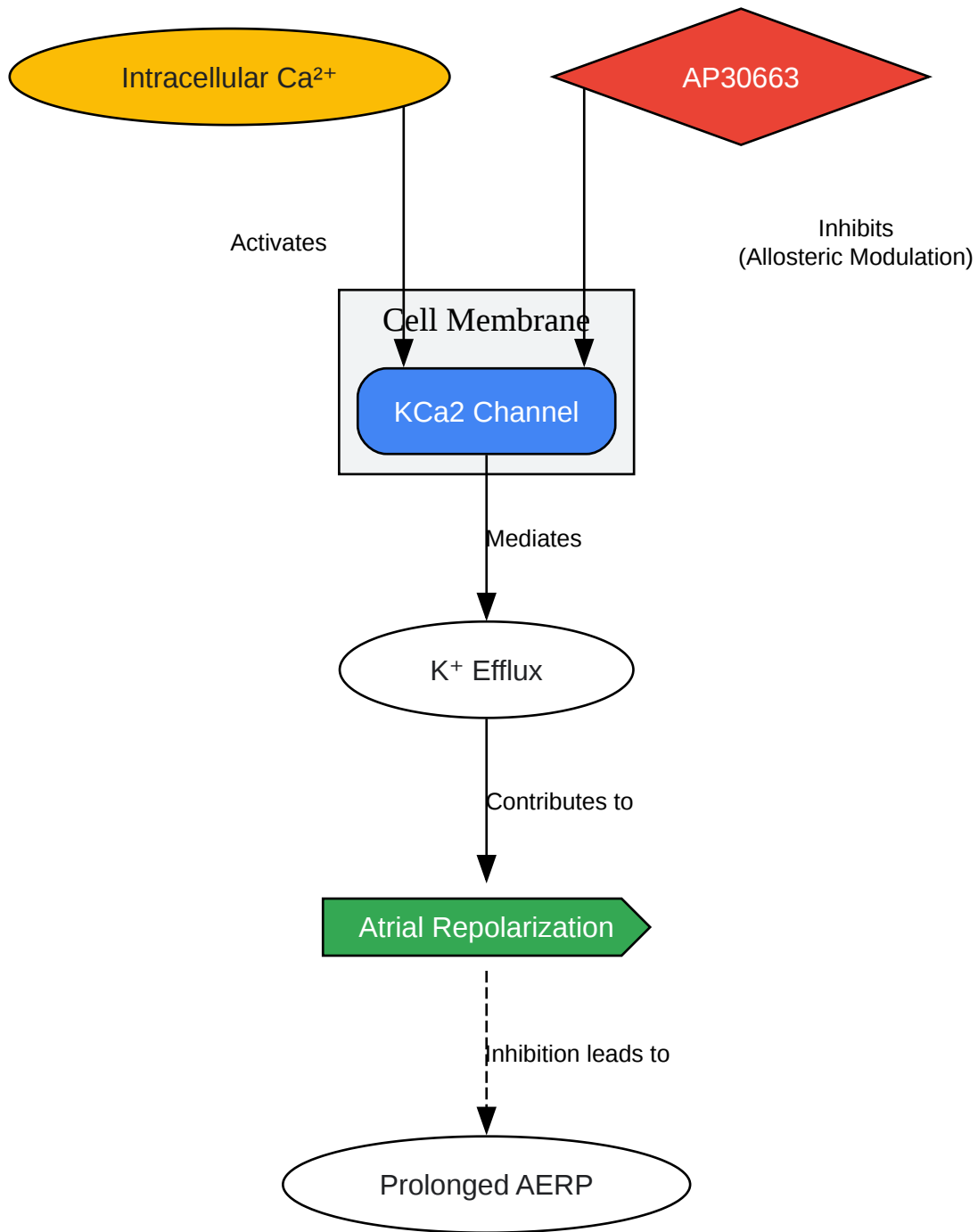
This guide provides an objective comparison of the atrial selective properties of **AP30663**, a novel small-molecule inhibitor of small-conductance calcium-activated potassium (KCa₂ or SK) channels, which is in development for the treatment of atrial fibrillation (AF). The information presented herein is compiled from preclinical and clinical studies to aid in the evaluation of its performance and potential as a therapeutic agent.

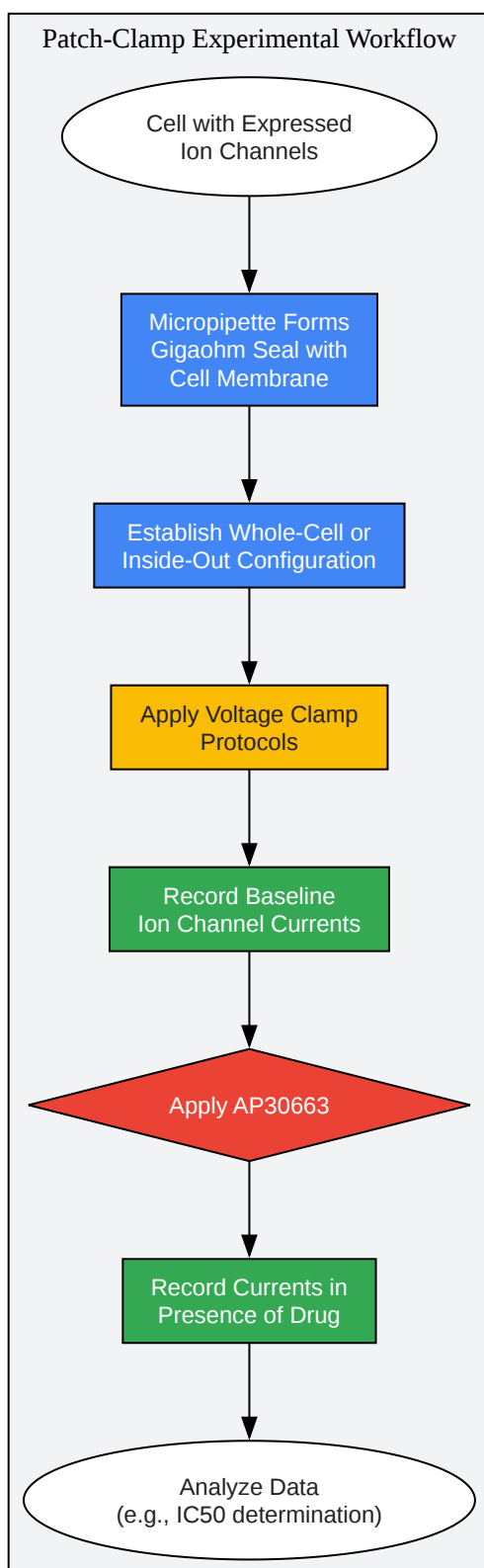
Mechanism of Action and Atrial Selectivity

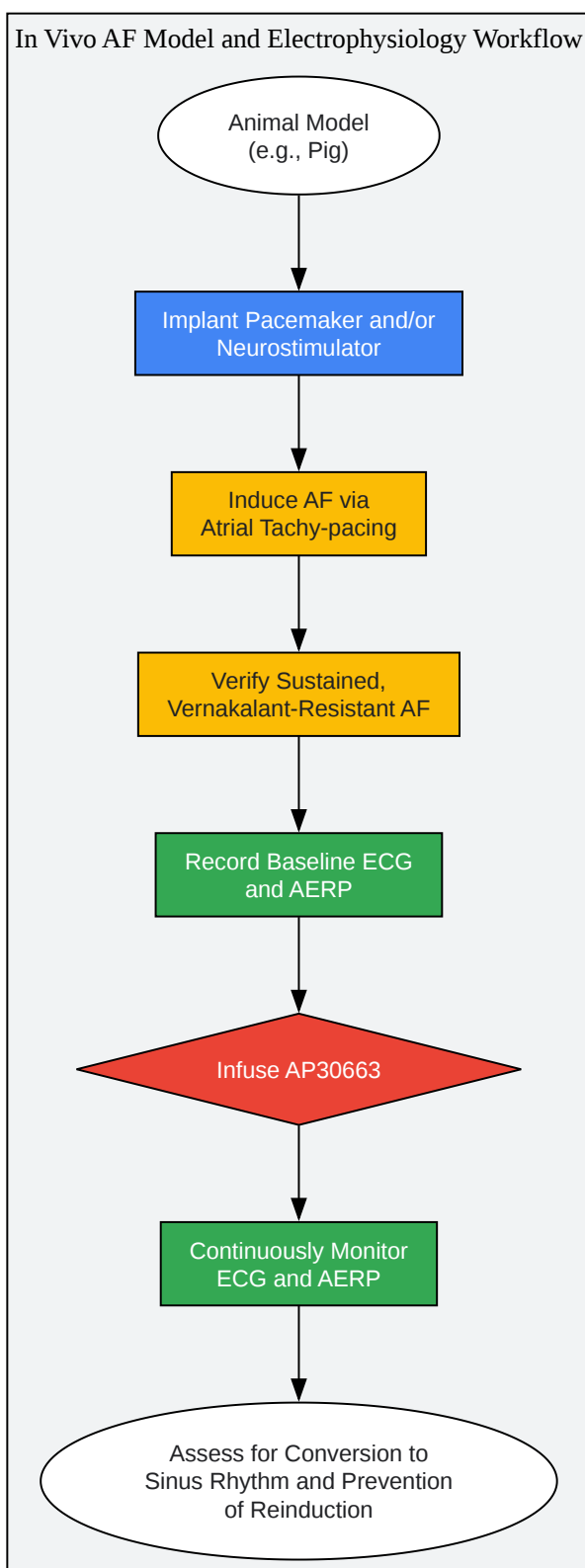
AP30663 functions as a negative allosteric modulator of KCa₂ channels, which are key regulators of the atrial action potential duration.^{[1][2][3]} By inhibiting these channels, **AP30663** prolongs the atrial effective refractory period (AERP), a well-established anti-arrhythmic mechanism.^[1] A key characteristic of **AP30663** is its functional atrial selectivity, meaning it has a more pronounced effect on atrial tissue compared to ventricular tissue.^{[1][4]} This selectivity is attributed to the more significant role of KCa₂ channels in atrial repolarization across various species, including humans.^{[1][4]}

The primary mechanism involves **AP30663** shifting the Ca²⁺-activation curve of the KCa_{2.3} channel to the right, thereby reducing the open probability of the channel at physiological

intracellular calcium concentrations.[\[1\]](#)[\[2\]](#)[\[3\]](#)







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- [2. Mechanisms of Action of the KCa₂-Negative Modulator AP30663, a Novel Compound in Development for Treatment of Atrial Fibrillation in Man - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. The KCa₂ Channel Inhibitor AP30663 Selectively Increases Atrial Refractoriness, Converts Vernakalant-Resistant Atrial Fibrillation and Prevents Its Reinduction in Conscious Pigs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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